

# Comparative properties of poly(2,6-diphenylphenylene oxide) and PEEK

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## Compound of Interest

Compound Name: 2,6-Diphenylphenol

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A Comparative Guide to Poly(2,6-diphenylphenylene oxide) and PEEK for Researchers and Drug Development Professionals

In the realm of high-performance polymers, both poly(2,6-diphenylphenylene oxide) (PPPO) and polyetheretherketone (PEEK) stand out for their exceptional properties, making them suitable for demanding applications in research, scientific instrumentation, and medical devices. This guide provides a detailed comparison of their key characteristics, supported by experimental data and protocols, to aid in material selection for specific applications.

## Overview

Poly(2,6-diphenylphenylene oxide), often known by its trademark Tenax®, is a porous polymer resin synthesized through the oxidative polymerization of **2,6-diphenylphenol**.<sup>[1]</sup> It is particularly recognized for its high thermal stability and is widely used for trapping volatile and semi-volatile organic compounds from various matrices.<sup>[1][2]</sup>

Polyetheretherketone (PEEK) is a semi-crystalline thermoplastic belonging to the polyaryletherketone (PAEK) family.<sup>[3]</sup> It is renowned for its excellent mechanical strength, chemical resistance, and biocompatibility, retaining these properties at elevated temperatures.<sup>[3]</sup>

## Comparative Data of Material Properties

The following tables summarize the key mechanical, thermal, and electrical properties of PPPO and PEEK, providing a quantitative basis for comparison.

## Mechanical Properties

Property	Poly(2,6-diphenylphenylene oxide) (PPPO)	PEEK
Density (g/cm <sup>3</sup> )	0.25	1.32
Tensile Strength (MPa)	Data not available	90 - 100
Flexural Modulus (GPa)	Data not available	3.6
Elongation at Break (%)	Data not available	50

Note: Comprehensive mechanical property data for solid forms of poly(2,6-diphenylphenylene oxide) is limited as it is primarily used in a porous form (Tenax®).

## Thermal Properties

Property	Poly(2,6-diphenylphenylene oxide) (PPPO)	PEEK
Maximum Service Temperature (°C)	350	250 (continuous)
Glass Transition Temperature (T <sub>g</sub> ) (°C)	Data not available	143
Melting Temperature (T <sub>m</sub> ) (°C)	Data not available	343
Thermal Conductivity (W/(m·K))	Data not available	0.25

## Electrical Properties

Property	Poly(2,6-diphenylphenylene oxide) (PPPO)	PEEK
Dielectric Strength (kV/mm)	Data not available	17 - 25
Dielectric Constant @ 1MHz	Data not available	3.2 - 3.3
Volume Resistivity (Ohm-cm)	Data not available	> 10 <sup>16</sup>

## Chemical Resistance

Poly(2,6-diphenylphenylene oxide) (PPPO) / Tenax®: PPPO exhibits good thermal and chemical stability. However, it can react with strong oxidizing agents such as chlorine, ozone, and nitrogen oxides, which can lead to the formation of artifacts like acetophenone and benzaldehyde.[1] It has a low affinity for water.[2]

Polyetheretherketone (PEEK): PEEK is known for its excellent chemical resistance to a wide range of organic and inorganic chemicals, including many acids, bases, and hydrocarbons.[4] It is, however, susceptible to attack by concentrated sulfuric and nitric acids.[4] PEEK exhibits very low moisture absorption and is resistant to hydrolysis, allowing for its use in steam or high-pressure water environments without significant degradation of its properties.

## Experimental Protocols

Detailed methodologies for determining the key properties of these polymers are outlined below, referencing standardized testing protocols.

### Tensile Properties (ASTM D638)

This test method is used to determine the tensile properties of plastics.

- **Specimen Preparation:** Test specimens are typically injection molded or machined into a "dog-bone" shape. The standard Type I specimen is commonly used for rigid plastics.[5]
- **Procedure:** The specimen is mounted in the grips of a universal testing machine. A tensile load is applied at a constant rate of crosshead movement until the specimen fails.[6][7] An extensometer is used to measure the elongation of the specimen.

- Data Acquired: Tensile strength, tensile modulus, and elongation at break are calculated from the load-elongation curve.[\[6\]](#)

## Flexural Properties (ASTM D790)

This test method determines the flexural properties of plastics.

- Specimen Preparation: Rectangular specimens of a specified size are used. For ASTM D790, a common specimen size is 3.2mm x 12.7mm x 125mm.[\[8\]](#)
- Procedure: The specimen is placed on two supports, and a load is applied to the center (three-point bending). The test is conducted at a specified rate, and the load and deflection are recorded until the specimen breaks or reaches a maximum strain of 5%.[\[8\]](#)
- Data Acquired: Flexural strength and flexural modulus are determined from the load-deflection data.[\[9\]](#)

## Thermal Conductivity (ASTM E1530)

This method is used to evaluate the resistance to thermal transmission using a guarded heat flow meter.

- Specimen Preparation: A flat, uniform sample, typically 25 mm to 50 mm in diameter, is prepared. The surfaces must be clean to ensure good thermal contact.[\[10\]](#)
- Procedure: The specimen is placed between two plates in a heat flow meter apparatus. A controlled temperature gradient is established across the specimen, and the heat flux is measured by a calibrated heat flow transducer.[\[11\]](#)
- Data Acquired: The thermal conductivity is calculated from the measured heat flux, the temperature difference across the specimen, and the specimen's thickness.[\[11\]](#)

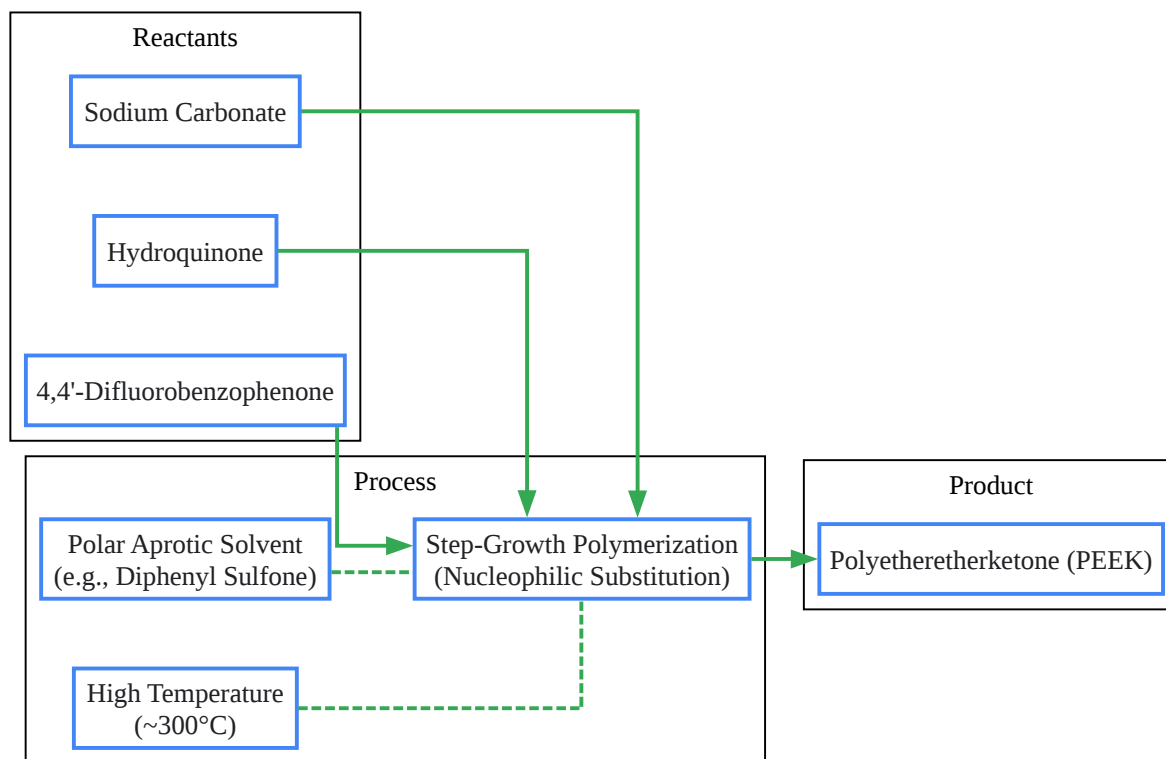
## Dielectric Strength (ASTM D149)

This test method measures a material's ability to withstand high voltage without electrical breakdown.

- Specimen Preparation: Test specimens are typically plaques or films with a thickness between 0.8 to 3.2 mm.[\[12\]](#)
- Procedure: The specimen is placed between two electrodes, and a voltage is applied and increased at a uniform rate until dielectric breakdown occurs. The test can be performed in air or insulating oil to prevent flashover.[\[3\]](#)[\[12\]](#)
- Data Acquired: The dielectric strength is calculated by dividing the breakdown voltage by the thickness of the specimen.[\[12\]](#)

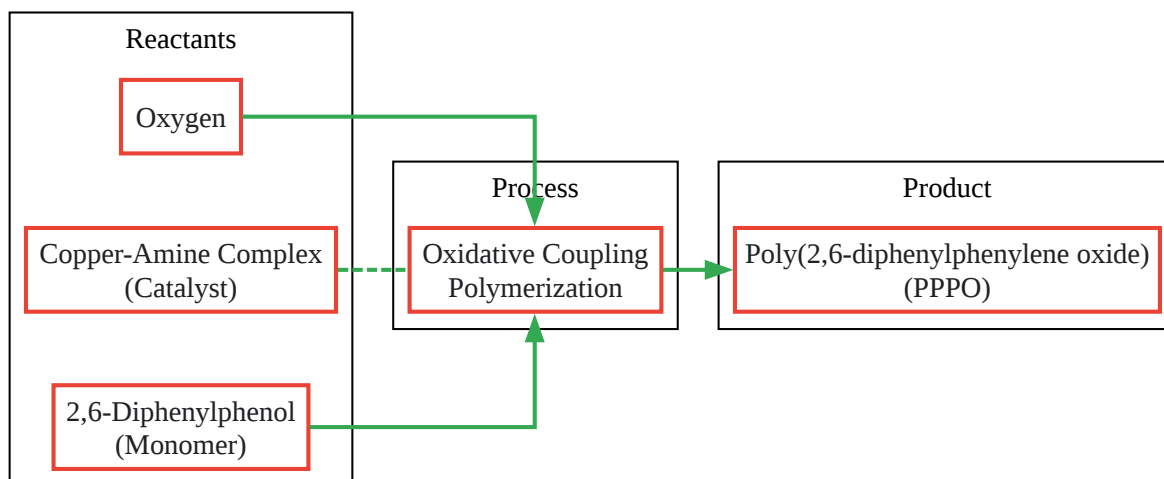
## Synthesis Workflows

The synthesis of these two polymers follows distinct chemical pathways, which are visualized below.



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### Synthesis of Polyetheretherketone (PEEK)



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### Synthesis of Poly(2,6-diphenylphenylene oxide) (PPPO)

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- To cite this document: BenchChem. [Comparative properties of poly(2,6-diphenylphenylene oxide) and PEEK]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049740#comparative-properties-of-poly-2-6-diphenylphenylene-oxide-and-peek]

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